Technical Guide: 3,3,5-Trimethylcyclohexanol Structure, Isomers, and Synthesis

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Compound of Interest	
Compound Name:	*3,3,5-Trimethylcyclohexanol*
CAS No.:	*116-02-9*
Cat. No.:	*B090689*

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Executive Summary

3,3,5-Trimethylcyclohexanol (TMCH) is a secondary alicyclic alcohol predominantly used as a precursor for the vasodilator Cyclandelate and as a fragrance ingredient ("Homomenthol"). Its synthesis via the hydrogenation of isophorone yields a mixture of stereoisomers (cis and trans), which exhibit distinct physical and spectroscopic properties. For drug development professionals, understanding the stereochemical control and analytical separation of these isomers is critical for ensuring API (Active Pharmaceutical Ingredient) purity and efficacy.

Chemical Structure & Stereochemistry[1][2][3]

Conformational Analysis

The molecule consists of a cyclohexane ring substituted with a gem-dimethyl group at C3 and a single methyl group at C5. The stereochemistry is defined by the relative orientation of the hydroxyl group at C1 and the methyl group at C5.

- Conformational Locking: The C5-methyl group strongly prefers the equatorial position to avoid severe 1,3-diaxial interactions (A-value ~1.7 kcal/mol).

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- The cis Isomer (Thermodynamic): The C1-hydroxyl group is cis to the C5-methyl group. In the chair conformation where the C5-methyl is equatorial, the C1-hydroxyl is also equatorial. This is the thermodynamically stable isomer (1,3-diequatorial relationship).
- The trans Isomer (Kinetic): The C1-hydroxyl group is trans to the C5-methyl group. With the C5-methyl equatorial, the C1-hydroxyl is forced into the axial position. This isomer suffers from 1,3-diaxial interactions between the axial OH and the axial methyl at C3, making it less stable but chemically distinct.

Physical Properties of Isomers

Data consolidated from industrial certificates of analysis and thermodynamic studies.

Property	cis-3,3,5-Trimethylcyclohexanol	trans-3,3,5-Trimethylcyclohexanol
Configuration	1-OH (eq), 5-Me (eq)	1-OH (ax), 5-Me (eq)
Melting Point	37.3 °C	56.0 – 59.0 °C
Boiling Point	193–196 °C (at 760 mmHg)	~198 °C (at 760 mmHg)
State (RT)	Low-melting solid / Supercooled liquid	Crystalline solid
Thermodynamics	More Stable (Equatorial OH)	Less Stable (Axial OH)

> *Note on Nomenclature: Commercial "Homomenthol" is often a mixture. The trans isomer (axial OH) has a higher melting point despite being thermodynamically less stable, a phenomenon often attributed to more efficient crystal packing of the axial conformer in this specific lattice.*

Synthesis & Manufacturing Pathways

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The industrial synthesis involves the catalytic hydrogenation of Isophorone (3,3,5-Trimethylcyclohex-2-en-1-one).[1][2] This is a two-step reduction occurring sequentially in a single reactor.

Reaction Mechanism

- Olefin Saturation: Rapid hydrogenation of the C=C double bond to form 3,3,5-Trimethylcyclohexanone.
- Carbonyl Reduction: Slower hydrogenation of the C=O group to the alcohol. This step determines the stereochemical ratio.[3]

Stereochemical Control

- Kinetic Control: Hydride delivery (or catalyst surface approach) occurs from the less hindered equatorial face, pushing the hydroxyl group into the axial position (trans-isomer).
- Thermodynamic Control: Under high temperatures or with specific equilibration catalysts (e.g., Raney Nickel at >150°C), the labile axial alcohol equilibrates to the more stable equatorial alcohol (cis-isomer).

Visualization of Pathway

The following diagram illustrates the hydrogenation flow and stereochemical divergence.

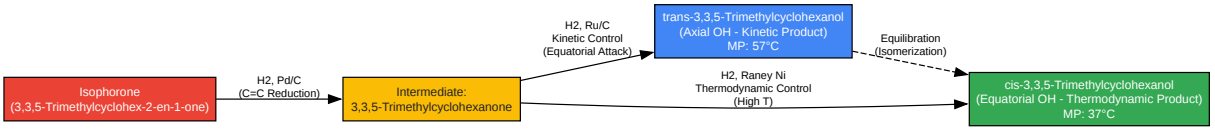

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Figure 1: Hydrogenation pathway of Isophorone showing kinetic vs. thermodynamic product divergence.

Analytical Characterization

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Differentiation of the isomers is best achieved using 1H NMR spectroscopy, exploiting the Karplus relationship and chemical shift anisotropy of cyclohexane rings.

1H NMR Differentiation Protocol

- Principle: An axial proton (attached to an equatorial carbon) resonates upfield (lower ppm) and exhibits large diaxial coupling constants (

  Hz). An equatorial proton (attached to an axial carbon) resonates downfield and shows smaller coupling (

  Hz).

Isomer	H1 Proton Orientation	Chemical Shift ( )	Splitting Pattern
cis-Isomer	Axial H (OH is Eq)	~3.5 - 3.8 ppm	Broad multiplet (tt), Large (~11 Hz)
trans-Isomer	Equatorial H (OH is Ax)	~4.0 - 4.2 ppm	Narrow multiplet (quintet-like), Small

Gas Chromatography (GC) Method

Separation of isomers requires a polar stationary phase due to the boiling point proximity.

- Column: Polyethylene Glycol (PEG) based (e.g., DB-WAX or CP-Wax 52 CB).
- Carrier Gas: Helium at 1.2 mL/min.
- Temperature Program:
  - Initial: 80°C (Hold 2 min)
  - Ramp: 5°C/min to 200°C

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- Hold: 5 min.

- Elution Order: On polar columns, the more polar axial alcohol (trans) often interacts differently than the equatorial form. Typically, the trans isomer elutes before the cis isomer on non-polar phases, but order may reverse on highly polar phases. Standards are required for absolute confirmation.

Applications: Synthesis of Cyclandelate

The primary pharmaceutical application of **3,3,5-trimethylcyclohexanol** is the esterification with mandelic acid to produce Cyclandelate, a direct-acting smooth muscle relaxant.

Synthesis Protocol

Reagents: **3,3,5-Trimethylcyclohexanol** (isomer mixture or pure), Mandelic Acid (or Benzoylformic acid). Mechanism: Acid-catalyzed Fischer esterification or transesterification.

- Activation: Mandelic acid is often converted to the acid chloride or used with a coupling agent (DCC) in research settings, or reacted directly with the alcohol using an acid catalyst (p-TSA) and azeotropic water removal in industrial settings.

- Stereochemistry: The chirality of the mandelic acid (R/S) combined with the cis/trans alcohol creates a mixture of diastereomers. Commercial Cyclandelate is typically a mixture of these stereoisomers.

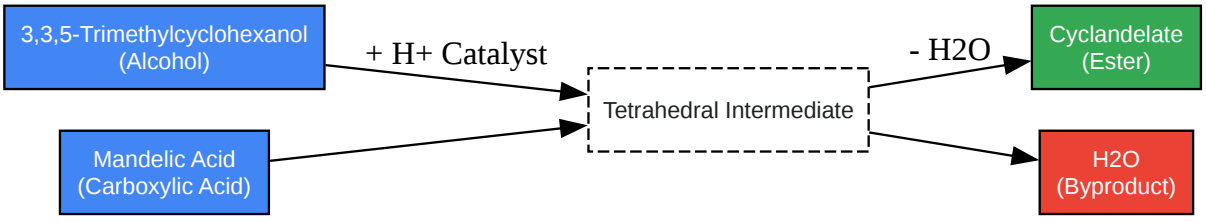

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Figure 2: Esterification pathway for Cyclandelate production.

References

- Isophorone Hydrogenation & Catalysis

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- Study on the selective hydrogenation of isophorone. RSC Advances, 2021.[1]

- Physical Properties & Isomer Data
  - **3,3,5-Trimethylcyclohexanol** Product Data. TCI Chemicals.
  - PubChem Compound Summary: **3,3,5-Trimethylcyclohexanol**. National Library of Medicine.

- Cyclandelate Pharmacology & Structure
  - Cyclandelate Structure and Indication. DrugBank Online.

- NMR Conformational Analysis
  - Prediction of 1H NMR Chemical Shifts and Conformational Analysis. University of Liverpool.

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Sources

- 1. researchgate.net [researchgate.net]
- 2. Study on the selective hydrogenation of isophorone - RSC Advances (RSC Publishing) [pubs.rsc.org]
- 3. m.youtube.com [m.youtube.com]
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